

# Proper Disposal Procedures for 1,3-Bis(4-methoxyphenoxy)benzene

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name:	1,3-Bis(4-methoxyphenoxy)benzene
Cat. No.:	B082811

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This document provides essential safety and logistical information for the proper disposal of **1,3-Bis(4-methoxyphenoxy)benzene** (CAS RN: 13118-91-7), intended for researchers, scientists, and drug development professionals. The following procedures are based on available safety data and standard laboratory practices.

## Safety and Classification Data

According to the Safety Data Sheet (SDS) for **1,3-Bis(4-methoxyphenoxy)benzene**, the substance is not classified as a hazardous mixture under REGULATION (EC) No 1272/2008.[\[1\]](#) However, it is imperative to handle all chemical waste with caution and adhere to institutional and local regulations.

Property	Value	Source
CAS Number	13118-91-7	<a href="#">[1]</a>
GHS Classification	Not a hazardous substance or mixture	<a href="#">[1]</a>
Hazard Pictograms	None required	<a href="#">[1]</a>
Signal Word	None required	<a href="#">[1]</a>
Hazard Statements	None required	<a href="#">[1]</a>
Precautionary Statements	None required	<a href="#">[1]</a>
Transport Information	Not classified as dangerous for transport	<a href="#">[1]</a>

## Experimental Protocols: Disposal Procedures

The recommended method for the disposal of **1,3-Bis(4-methoxyphenoxy)benzene**, including unused product and contaminated materials, is through a licensed professional waste disposal service.[\[1\]](#)[\[2\]](#)

### Step-by-Step Disposal Protocol:

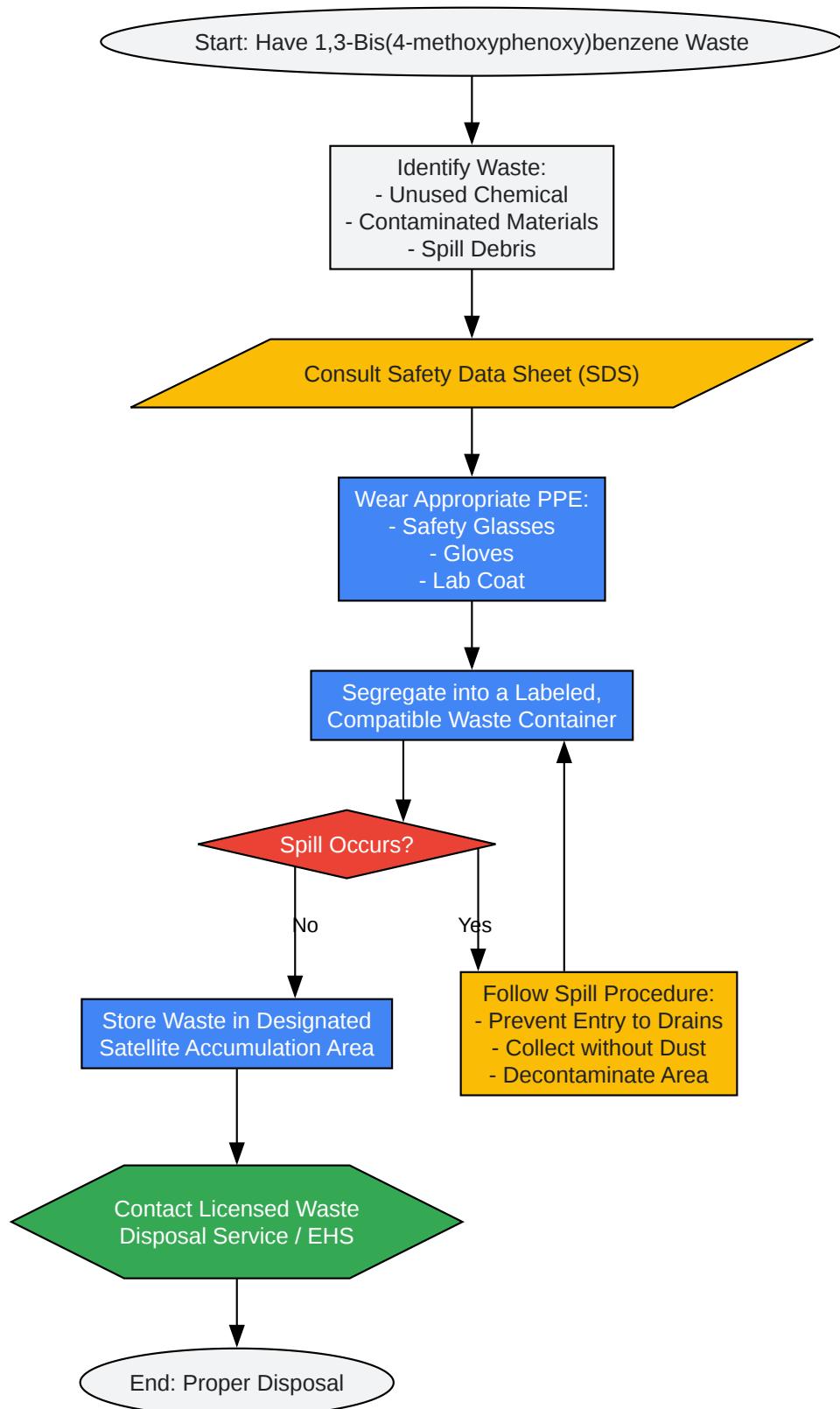
- Waste Identification and Segregation:
  - Clearly label a dedicated waste container for "Non-hazardous solid chemical waste" or as per your institution's guidelines.
  - Ensure the container is in good condition, compatible with the chemical, and has a secure lid.
- Personal Protective Equipment (PPE):
  - Before handling the chemical for disposal, wear appropriate PPE, including:
    - Safety glasses or goggles

- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat
- Waste Transfer:
  - Conduct all transfers of the chemical to the waste container in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust.
  - If transferring a solid, handle it carefully to minimize dust generation.[\[1\]](#)
- Container Management:
  - Securely close the waste container after each addition.
  - Store the waste container in a designated, cool, and dry satellite accumulation area, away from incompatible materials.
- Disposal of Empty Containers:
  - Thoroughly remove all contents from the original container.
  - Dispose of the empty container in accordance with local and national regulations.[\[1\]](#)  
Depending on the level of decontamination, it may be disposed of as regular laboratory waste or may need to be handled by the waste disposal service.
- Spill Management:
  - In the event of a spill, prevent the product from entering drains.[\[1\]](#)
  - Wear appropriate PPE.
  - For solid spills, carefully pick up the material to avoid creating dust and place it in the designated waste container.[\[1\]](#)
  - Clean the spill area thoroughly.
- Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) office or a licensed waste disposal company to arrange for the pickup and disposal of the chemical waste.[\[1\]](#)  
[\[2\]](#)
- Provide them with the Safety Data Sheet for **1,3-Bis(4-methoxyphenoxy)benzene**.

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **1,3-Bis(4-methoxyphenoxy)benzene**.

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Caption: Disposal workflow for **1,3-Bis(4-methoxyphenoxy)benzene**.

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## References

- 1. [tcichemicals.com](http://tcichemicals.com) [tcichemicals.com]
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